

Mass spectrometry parameters (MRM transitions) for Efavirenz and Efavirenz- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: Efavirenz- $^{13}\text{C}_6$

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Quantitative Analysis of Efavirenz and Efavirenz- $^{13}\text{C}_6$ by LC-MS/MS

Application Note

This document provides a detailed protocol for the quantitative analysis of Efavirenz and its stable isotope-labeled internal standard, Efavirenz- $^{13}\text{C}_6$, in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is crucial for therapeutic drug monitoring and pharmacokinetic studies in HIV-infected patients.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mass Spectrometry Parameters (MRM Transitions)

The quantification of Efavirenz and its internal standard is achieved using tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode. Both positive and negative ionization modes have been successfully applied.

Negative Ionization Mode:

A highly sensitive method utilizes negative electrospray ionization (ESI) for the detection of Efavirenz and Efavirenz- $^{13}\text{C}_6$.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The precursor-to-fragment transitions are optimized for maximum signal intensity.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Efavirenz	314.20	243.90	Negative
Efavirenz- ¹³ C ₆	320.20	249.90	Negative

Positive Ionization Mode:

Alternatively, positive ESI can be employed for the analysis of Efavirenz. This approach may use a different internal standard, such as Efavirenz-d5.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Efavirenz	316	244 (Quantifier)	Positive
Efavirenz	316	232 (Qualifier)	Positive
Efavirenz-d5	321	246	Positive

Optimized Mass Spectrometer Settings (Negative Ionization)

For optimal performance in negative ionization mode, the following mass spectrometer parameters have been established^{[1][2]}:

Parameter	Efavirenz	Efavirenz- ¹³ C ₆
Declustering Potential (DP)	-55.40 V	-53.24 V
Entrance Potential (EP)	-7.0 V	-10 V
Collision Energy (CE)	-25.3 eV	-25.11 eV
Collision Cell Exit Potential (CXP)	-4.64 V	-4.39 V

General Mass Spectrometer Working Parameters:^{[1][2]}

- Collision Activated Dissociation (CAD) Gas: Medium

- Curtain Gas: 35 psi
- Nebulizer Gas (Gas 1): 50 psi
- Heater Gas (Gas 2): 30 psi
- Source Temperature: 550°C
- Dwell Time: 250 ms

Experimental Protocol: Quantification in Human Plasma

This protocol outlines a validated method for the determination of Efavirenz in human plasma.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

3.1. Materials and Reagents:

- Efavirenz and Efavirenz-¹³C₆ analytical standards
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)

3.2. Sample Preparation: The protocol employs a simple and efficient protein precipitation method.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- To 50 µL of human plasma in a microcentrifuge tube, add the internal standard (Efavirenz-¹³C₆).
- Precipitate the plasma proteins by adding a suitable volume of acetonitrile.
- Vortex the mixture thoroughly.

- Centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant and dilute it with an equal volume of water.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Inject the final solution into the LC-MS/MS system.

3.3. Liquid Chromatography Conditions: A gradient elution program is used to separate Efavirenz from endogenous plasma components.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Value
HPLC Column	C18 column (e.g., Agilent Poroshell C18) [5]
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.3 mL/min
Total Run Time	5 minutes
Retention Time	Approximately 2.6 minutes for both Efavirenz and Efavirenz- ¹³ C ₆

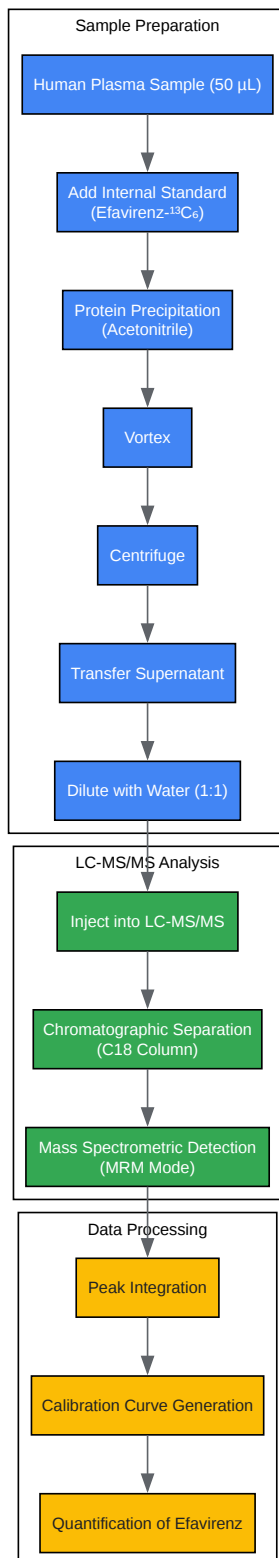
3.4. Calibration and Quality Control:

- Prepare calibration standards by spiking known concentrations of Efavirenz into drug-free human plasma. A typical calibration range is 1.0–2,500 ng/mL.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Prepare quality control (QC) samples at low, medium, and high concentrations to assess the accuracy and precision of the method.[\[1\]](#)

Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the quantification of Efavirenz.

Analytical Workflow for Efavirenz Quantification

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References

- 1. A Sensitive and Selective Liquid Chromatography/Tandem Mass Spectrometry Method for Quantitative Analysis of Efavirenz in Human Plasma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A Sensitive and Selective Liquid Chromatography/Tandem Mass Spectrometry Method for Quantitative Analysis of Efavirenz in Human Plasma | PLOS One [journals.plos.org]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. journals.plos.org [journals.plos.org]
- 5. A validated liquid chromatography tandem mass spectrometry method for the analysis of efavirenz in 0.2 mg hair samples from HIV-infected patients - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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